

Application Note: UPLC-MS/MS Analysis of 4-Pyridoxic Acid in Cerebrospinal Fluid

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Compound of Interest

Compound Name: 4-Pyridoxic Acid-d3

Cat. No.: B602533

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Pyridoxic acid (PA) is a major catabolite of vitamin B6, an essential nutrient for numerous metabolic processes within the central nervous system.^{[1][2]} Its quantification in cerebrospinal fluid (CSF) is crucial for diagnosing and monitoring various neurological disorders, including inborn errors of vitamin B6 metabolism and certain forms of epilepsy.^{[1][2][3]} Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) offers a highly sensitive and specific method for the accurate determination of 4-pyridoxic acid concentrations in this complex biological matrix. This application note provides a detailed protocol for the UPLC-MS/MS analysis of 4-pyridoxic acid in CSF, including sample preparation, instrument parameters, and data analysis.

Experimental Protocols

1. Cerebrospinal Fluid Sample Preparation

A critical step in the analysis of 4-pyridoxic acid in CSF is the removal of proteins, which can interfere with the UPLC-MS/MS system. Protein precipitation is the most common method employed.

Materials:

- Cerebrospinal fluid (CSF) samples, protected from light and stored at -80°C.
- Acetonitrile (ACN), LC-MS grade.
- Trichloroacetic acid (TCA) solution (50 g/L in water).
- Internal Standard (IS) solution: Isotopically labeled 4-pyridoxic acid (e.g., 4-pyridoxic acid-D₂).
- Microcentrifuge tubes.
- Microcentrifuge.
- Autosampler vials.

Protocol:

- Thaw frozen CSF samples on ice, ensuring they are protected from light.
- In a microcentrifuge tube, combine 100 µL of CSF with a known concentration of the internal standard solution.
- For protein precipitation, add 200 µL of ice-cold acetonitrile. Alternatively, 50 g/L trichloroacetic acid can be used.
- Vortex the mixture thoroughly for 30 seconds.
- Incubate the mixture at 4°C for 10 minutes to facilitate protein precipitation.
- Centrifuge the tubes at 15,000 x g for 10 minutes at 4°C.
- Carefully collect the supernatant and transfer it to a clean autosampler vial for UPLC-MS/MS analysis.

2. UPLC-MS/MS Analysis

Instrumentation:

- UPLC system (e.g., Waters ACQUITY UPLC).

- Tandem mass spectrometer (e.g., Waters Xevo TQ-S).

UPLC Conditions:

- Column: ACQUITY UPLC HSS T3 column (2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.
- Gradient Elution: A typical gradient would start with a high percentage of mobile phase A, with a linear increase in mobile phase B over several minutes to elute 4-pyridoxic acid.

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.0 kV.
- Source Temperature: 150°C.
- Desolvation Temperature: 400°C.
- Cone Gas Flow: 50 L/hr.
- Desolvation Gas Flow: 800 L/hr.
- Collision Gas: Argon.
- Multiple Reaction Monitoring (MRM) Transitions:
 - 4-Pyridoxic Acid: m/z 184.1 \rightarrow 148.1.

- 4-Pyridoxic Acid-D2 (IS): m/z 186.1 \rightarrow 150.1.

3. Data Analysis and Quantification

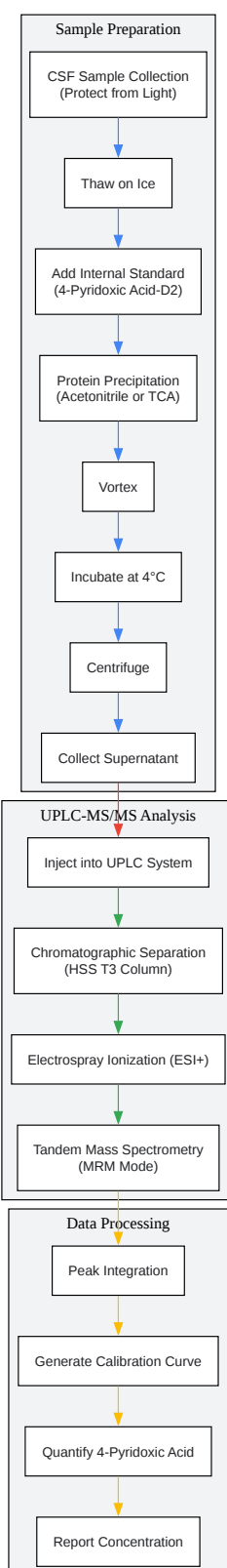
- **Calibration Curve:** A calibration curve is constructed by analyzing a series of known concentrations of 4-pyridoxic acid standards prepared in a surrogate matrix (e.g., Ringer's solution) and subjected to the same sample preparation procedure. The curve is generated by plotting the peak area ratio of the analyte to the internal standard against the concentration. A linear regression with a weighting factor of $1/x$ is typically used.
- **Quantification:** The concentration of 4-pyridoxic acid in the CSF samples is determined by interpolating the peak area ratio from the calibration curve.

Data Presentation

Table 1: Summary of Quantitative Performance Data for UPLC-MS/MS Analysis of 4-Pyridoxic Acid in CSF

Parameter	Result	Reference
Linearity Range	5 - 200 nmol/L	
Correlation Coefficient (R^2)	> 0.99	
Limit of Quantification (LOQ)	0.03 - 5.37 nM	
Within-day Precision (%CV)	1.7% - 2.6%	
Inter-day Precision (%CV)	1.7% - 2.6%	
Accuracy (in pooled CSF)	90.5% - 120.1%	
Recovery of Internal Standard	93% - 96%	

Mandatory Visualization



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Caption: Experimental workflow for UPLC-MS/MS analysis of 4-pyridoxic acid in CSF.

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